

Personal protective equipment for handling 1-[4-(Trifluoromethoxy)phenyl]ethanol

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Compound of Interest

Compound Name:	1-[4-(Trifluoromethoxy)phenyl]ethanol
Cat. No.:	B158833

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This document provides essential safety and logistical information for handling **1-[4-(Trifluoromethoxy)phenyl]ethanol** (CAS: 1737-26-4). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment

1-[4-(Trifluoromethoxy)phenyl]ethanol is a chemical that requires careful handling to prevent adverse health effects. The primary hazards include irritation to the skin and eyes.[\[1\]](#) Adherence to proper personal protective equipment (PPE) guidelines is mandatory.

Table 1: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a full-face shield. [2]	Protects eyes from splashes and irritation. [3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). [3] [4]	Prevents skin contact and irritation. [1]
Body Protection	Lab coat, chemical-resistant apron, or coveralls. [2] [4]	Protects skin and personal clothing from contamination.

| Respiratory Protection | Use only in a well-ventilated area, such as a chemical fume hood.[4]
If ventilation is inadequate, use a NIOSH-approved respirator.[5] | Minimizes inhalation of vapors or mists. |

Operational Plan: Safe Handling and Storage

Proper handling and storage are crucial to maintaining a safe laboratory environment.

Handling Procedures:

- Ensure adequate ventilation by working in a chemical fume hood.[4][6]
- Avoid all direct contact with skin and eyes.[7]
- Do not eat, drink, or smoke in the work area.[4][8]
- Wash hands and any exposed skin thoroughly after handling.[7]
- Keep the container tightly closed when not in use.[6]
- Remove and wash contaminated clothing before reuse.[1][7]

Storage Procedures:

- Store in a cool, dry, and well-ventilated place.[6][7]
- Keep containers tightly sealed.[4][9]
- Store away from incompatible materials such as strong oxidizing agents.[7]

Emergency and Disposal Plan

Immediate and appropriate action is required in the event of an exposure or spill. All waste must be treated as hazardous.

First Aid Measures

In case of accidental exposure, follow these procedures immediately.

Table 2: First Aid Procedures

Exposure Route	First Aid Instructions
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[9][10] Remove contact lenses if present and easy to do.[1][7] Seek immediate medical attention.[9][10]
Skin Contact	Take off contaminated clothing immediately.[1] [8] Wash the affected area with plenty of soap and water.[10][11] If skin irritation occurs, get medical advice.[1][7]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[8][11] If breathing is difficult or has stopped, provide artificial respiration.[7][11] Seek medical attention if you feel unwell.[8]

| Ingestion | Rinse mouth with water.[7][10] Do NOT induce vomiting. Call a poison control center or doctor for treatment advice.[8][10] |

Spill and Waste Disposal Protocol

- Spill Response:
 - Evacuate non-essential personnel and ensure the area is well-ventilated.
 - Wear the appropriate PPE as detailed in Table 1.
 - Contain the spill using an inert absorbent material such as sand, vermiculite, or sawdust. [4][7]
 - Carefully collect the absorbed material and place it into a suitable, labeled, and sealed container for hazardous waste disposal.[4][9]

- Clean the spill area thoroughly with appropriate cleaning agents.
- Waste Disposal:
 - Dispose of **1-[4-(Trifluoromethoxy)phenyl]ethanol** and any contaminated materials as hazardous waste.[12]
 - All waste containers must be clearly labeled.[13]
 - Follow all local, state, and federal regulations for hazardous waste disposal.[12]
 - Arrange for disposal through a licensed hazardous waste disposal company.[12]

Quantitative Data

The following table summarizes key physical and chemical properties for **1-[4-(Trifluoromethoxy)phenyl]ethanol**.

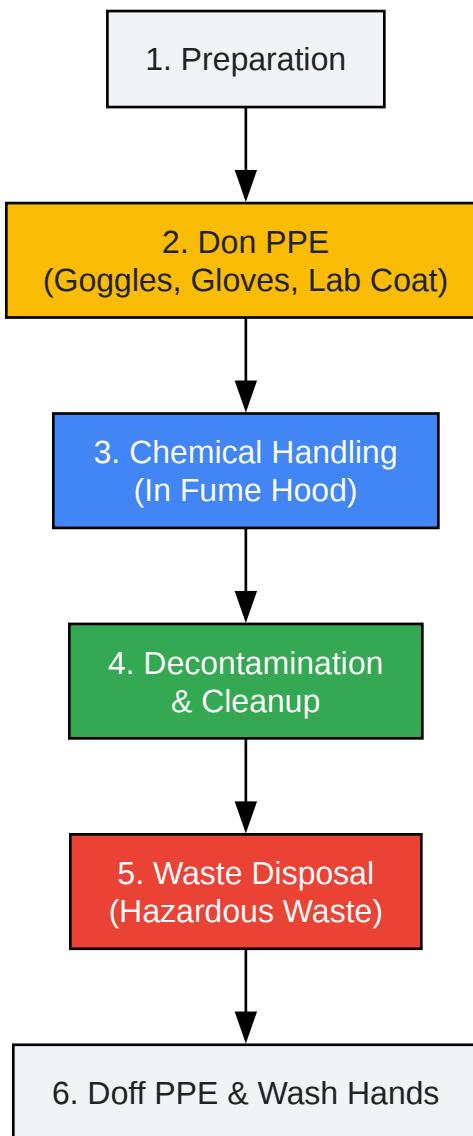
Table 3: Physical and Chemical Properties

Property	Value
CAS Number	1737-26-4
Molecular Formula	C ₉ H ₉ F ₃ O
Molecular Weight	190.17 g/mol
Boiling Point	62 - 63 °C (at 0.5 mmHg)
Flash Point	98 °C (208 °F)
Density	1.237 g/cm ³

(Data sourced from Thermo Scientific Chemicals)[1]

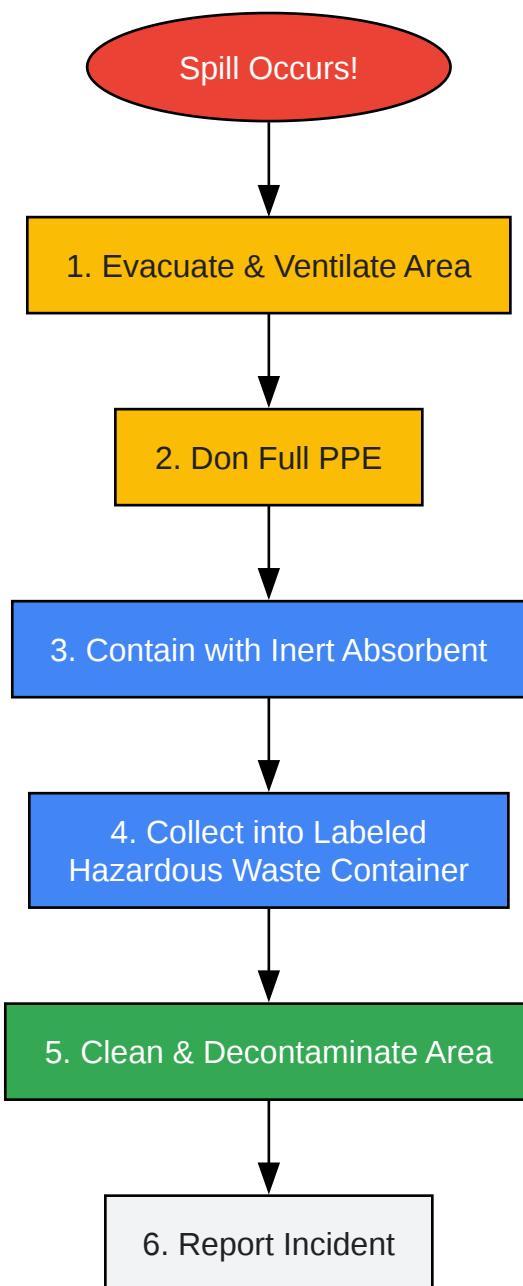
Visual Workflow Guides

The following diagrams illustrate the standard operating procedures for handling and emergency response.



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Caption: Workflow for the safe handling of **1-[4-(Trifluoromethoxy)phenyl]ethanol**.



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